Application Notes: SR9011 Hydrochloride for Circadian Rhythm Entrainment

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*SR9011 hydrochloride*
CAS No.:	*2070014-94-5*
Cat. No.:	*B3049455*

Get Quote

Introduction

SR9011 hydrochloride is a synthetic, potent, and specific agonist for the nuclear receptors REV-ERBα and REV-ERBβ[1][2]. These receptors are critical components of the core molecular clock that drives circadian rhythms in mammals[3]. The circadian clock, centered in the suprachiasmatic nucleus (SCN) of the hypothalamus, orchestrates 24-hour rhythms in behavior, metabolism, and physiology[4][5]. REV-ERBs function as transcriptional repressors of key clock genes, notably Bmal1 and Clock[6][7]. By activating REV-ERBs, SR9011 provides a powerful chemical tool to pharmacologically modulate the circadian clock, making it invaluable for research into sleep disorders, metabolic diseases, and the fundamental biology of circadian rhythms[4][8][9].

Mechanism of Action

SR9011 binds to the REV-ERBα and REV-ERBβ proteins, enhancing their repressive activity on target gene transcription[1][10]. The core circadian clock operates through a series of transcriptional-translational feedback loops. The positive limb involves the BMAL1:CLOCK heterodimer driving the expression of Period (Per) and Cryptochrome (Cry) genes. The

© 2026 BenchChem. All rights reserved.

PER:CRY protein complex then translocates to the nucleus to inhibit BMAL1:CLOCK activity, thus forming the negative feedback loop.

REV-ERBα/β forms a secondary, stabilizing loop by directly repressing the transcription of Bmal1[4][6]. By activating REV-ERB, SR9011 enhances this repression, leading to a disruption or phase shift in the core clock machinery[4][6]. This modulation extends from the central clock in the SCN to peripheral clocks in tissues like the liver, skeletal muscle, and adipose tissue, thereby altering rhythms of metabolism and behavior[4][10].

Data Presentation

Table 1: In Vitro Effects of SR9011 on Circadian Machinery

© 2026 BenchChem. All rights reserved.

Cell Type/Model	SR9011 Concentration	Key Findings	Reference
HepG2 cells	IC50: 620 nM (for Bmal1 promoter)	Suppressed BMAL1 mRNA expression in a REV-ERBα/β-dependent manner.	[4]
Per2:luc SCN Explants	10 μM	Reversibly inhibited circadian oscillations, suppressing amplitude with no effect on the period.	[4]
Primary Microglia	5 μM	Disrupted the rhythmic expression of Bmal1 and Clock; caused a phase shift in Per2 rhythm.	[6][11]
Primary Microglia	5 μM	Decreased mitochondrial respiration, ATP production, and metabolic gene expression.	[6][12]

Table 2: In Vivo Effects of SR9011 in Murine Models

© 2026 BenchChem. All rights reserved.

Animal Model	Dosage & Administration	Housing	Key Findings	Reference
C57BL/6 Mice	100 mg/kg, single i.p. injection	Constant Darkness (D:D)	Resulted in the loss of the subsequent active period of locomotor activity.	[3][4]
C57BL/6 Mice	100 mg/kg, single i.p. injection	12h:12h Light-Dark (L:D)	Caused a 1-3 hour delay in the onset of nocturnal locomotor activity.	[4]
C57BL/6 Mice	100 mg/kg, single i.p. injection	Constant Darkness (D:D)	Altered hypothalamic clock gene expression: enhanced Per2 amplitude, suppressed Cry2, and eliminated Npas2 rhythm.	[4]
Balb/c & C57BL/6 Mice	100 mg/kg, i.p., twice daily for 10-12 days	L:D Cycle	Caused weight loss via decreased fat mass with no change in food intake; increased oxygen consumption (energy expenditure).	[4][8][13]

© 2026 BenchChem. All rights reserved.

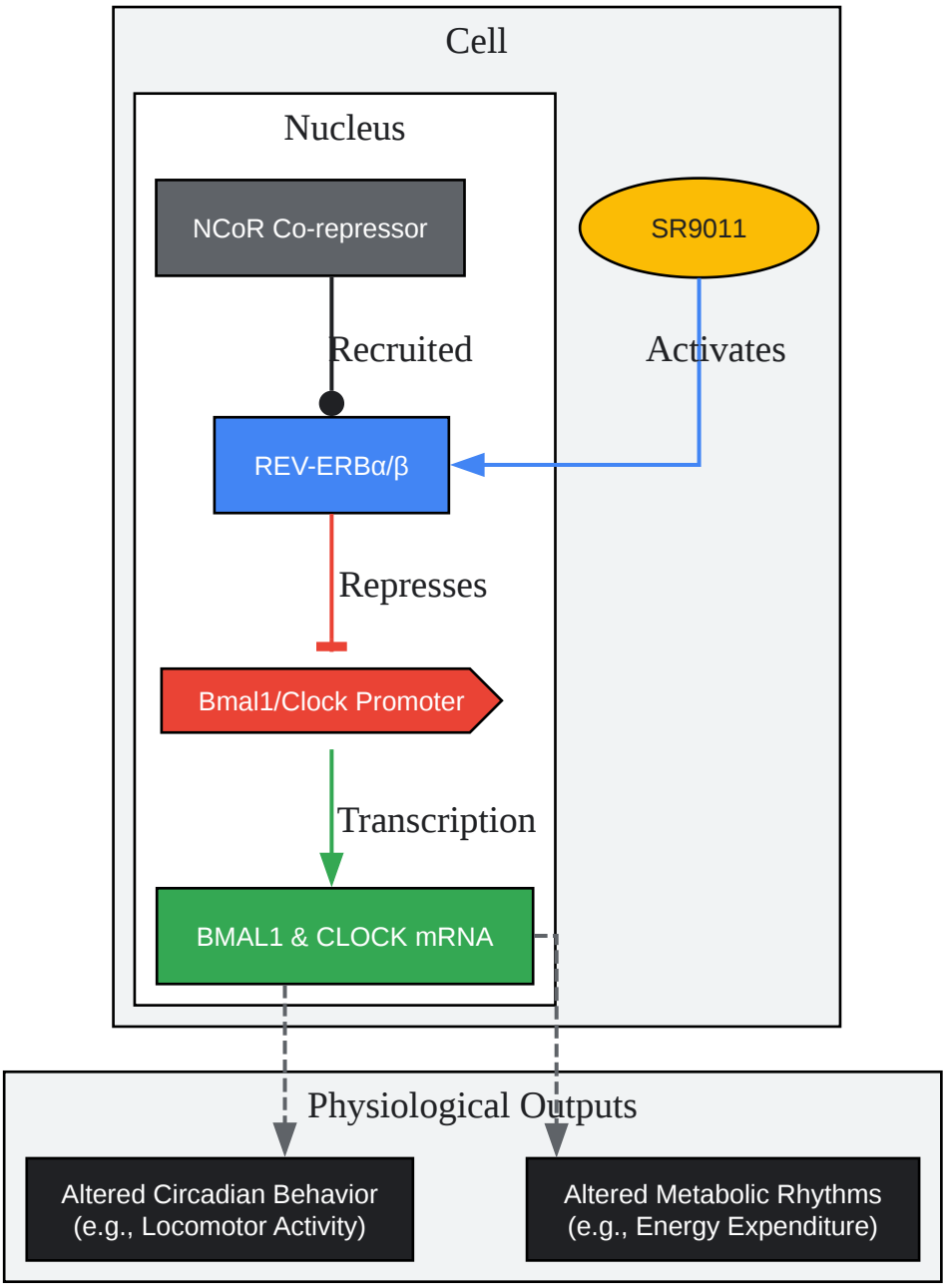
C57BL/6 Mice	100 mg/kg, single i.p. injection	L:D Cycle	Altered the circadian pattern of metabolic gene expression in the liver, skeletal muscle, and adipose tissue.	[4]

Table 3: Pharmacological Properties of SR9011

Parameter	Value	Target	Assay	Reference
IC50	790 nM	REV-ERBα	Cotransfection Assay	[4]
IC50	560 nM	REV-ERBβ	Cotransfection Assay	[4]
IC50	620 nM	REV-ERBα	Bmal1 Promoter-driven Luciferase Reporter	[4]

Signaling Pathway and Workflow Diagrams

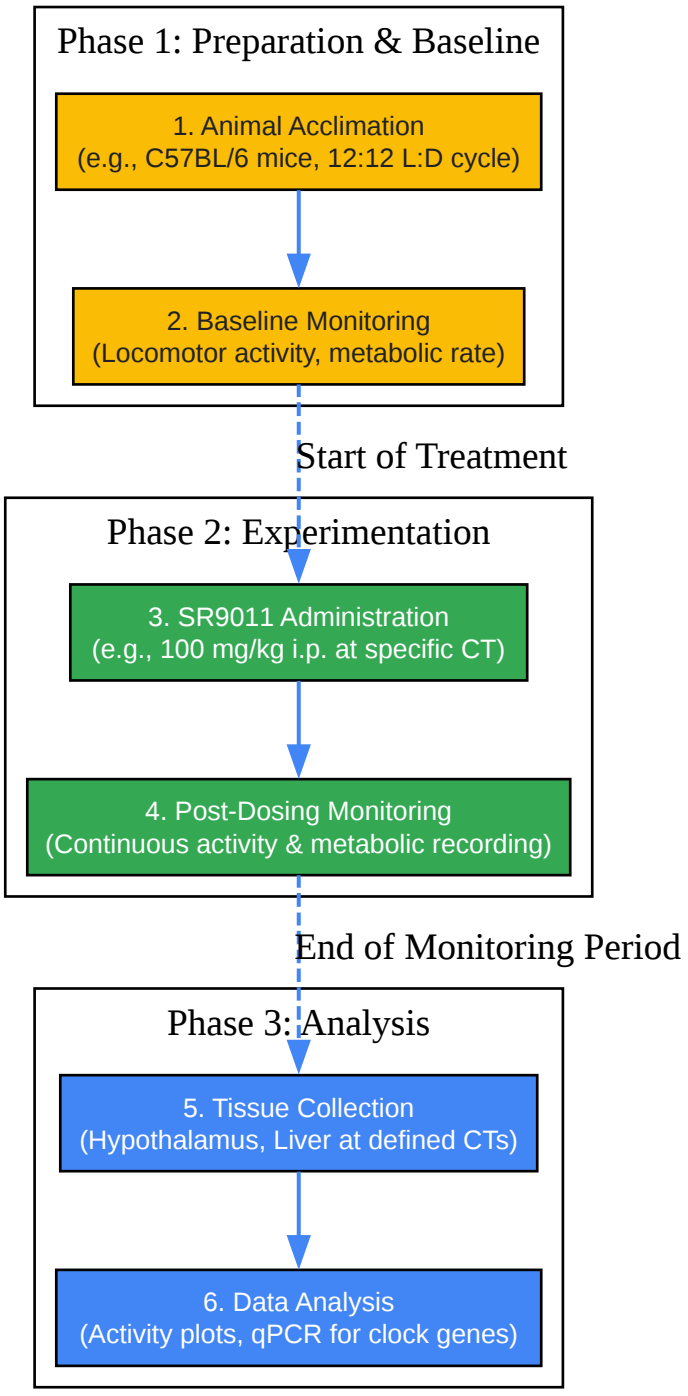
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: SR9011 signaling pathway in circadian rhythm regulation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for in vivo SR9011 studies.

Experimental Protocols

© 2026 BenchChem. All rights reserved.

Protocol 1: In Vivo Circadian Entrainment and Gene Expression Analysis in Mice

This protocol is adapted from methodologies used in foundational studies of SR9011[4].

1. Materials and Reagents

- **SR9011 hydrochloride**
- Vehicle solution (e.g., 10% DMSO, 40% PEG400, 50% Saline)
- Male C57BL/6 mice (8-10 weeks old)
- Standard rodent chow and water
- Locomotor activity monitoring system (e.g., running wheels)
- Comprehensive Laboratory Animal Monitoring System (CLAMS) (optional, for metabolic studies)
- RNA extraction kits, reverse transcription reagents, qPCR master mix, and primers for clock genes (Bmal1, Per2, Cry2, Npas2, housekeeping gene).

2. Animal Housing and Acclimation

- House mice individually in cages equipped with running wheels.
- Maintain animals under a strict 12-hour light:12-hour dark (L:D) cycle for at least two weeks for acclimation and rhythm stabilization.
- For constant darkness (D:D) experiments, transfer mice from L:D to D:D. The time of previous lights-off is designated as Circadian Time 12 (CT12).

3. SR9011 Administration

- Prepare a fresh solution of SR9011 in the vehicle at a concentration suitable for a 100 mg/kg dose in a low-volume injection (e.g., 10 mg/mL for a 10 mL/kg injection volume).

© 2026 BenchChem. All rights reserved.

- For acute studies, administer a single intraperitoneal (i.p.) injection of SR9011 or vehicle at the desired circadian time (e.g., CT0, the beginning of the subjective day)[4].
- For chronic studies, administer injections twice daily (b.i.d.), typically at CT0 and CT12, for the duration of the experiment (e.g., 10-12 days)[4][13].

4. Locomotor Activity Monitoring

- Continuously record wheel-running activity throughout the acclimation and experimental periods.
- Analyze the data to generate actograms, which visualize the timing and intensity of activity.
- Quantify changes in activity onset, total activity, and period length following SR9011 administration compared to baseline and vehicle controls. A delay in the onset of nocturnal activity is an expected outcome in L:D conditions[4].

5. Gene Expression Analysis

- Following the final injection (in a time-course study), euthanize groups of mice (n=4-6 per group) at specific circadian times (e.g., CT0, CT6, CT12, CT18)[4].
- Immediately dissect the hypothalamus and liver, snap-freeze tissues in liquid nitrogen, and store them at -80°C.
- Extract total RNA from the tissues using a standard kit.
- Perform reverse transcription to synthesize cDNA.
- Conduct quantitative PCR (qPCR) using specific primers for target clock genes and a stable housekeeping gene for normalization.
- Analyze the relative expression levels to determine changes in the amplitude and phase of clock gene oscillations.

Protocol 2: In Vitro Clock Gene Rhythm Disruption in Microglia

© 2026 BenchChem. All rights reserved.

This protocol is based on methods for studying the effects of SR9011 on the peripheral clock in cultured cells[6][12].

1. Materials and Reagents

- Primary microglia or a suitable immortalized cell line.
- Cell culture medium (e.g., DMEM) with supplements.
- Dexamethasone (for synchronization).
- **SR9011 hydrochloride** (stock solution in DMSO).
- DMSO (vehicle control).
- RNA extraction and qPCR reagents as listed in Protocol 1.

2. Cell Culture and Synchronization

- Culture primary microglia in appropriate flasks or plates until they reach a confluent monolayer.
- To synchronize the cellular clocks, replace the culture medium with a medium containing 100 nM dexamethasone and incubate for 2 hours.
- After 2 hours, remove the dexamethasone-containing medium and replace it with fresh, serum-free medium. This time point is considered time 0.

3. SR9011 Treatment

- Immediately after synchronization, treat the cells with SR9011 at a final concentration of 5 µM or with an equivalent volume of DMSO as a vehicle control[6].
- Maintain the cells in a standard incubator for the duration of the time-course experiment.

4. Sample Collection and Gene Expression Analysis

© 2026 BenchChem. All rights reserved.

- Harvest cells at multiple time points following treatment (e.g., every 4 or 6 hours for a 24- or 48-hour period).
- At each time point, wash the cells with PBS and lyse them directly in the plate using the lysis buffer from an RNA extraction kit.
- Extract total RNA and perform RT-qPCR as described in Protocol 1 (Section 5.3 - 5.6).
- Analyze the data to assess the disruption of rhythmic expression of clock genes like Bmal1 and Clock and phase shifts in genes like Per2, comparing SR9011-treated cells to vehicle controls[6][11].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. peptidessupply.com [peptidessupply.com]
- 2. The Breakthrough of SR9011 in Chemical Research: A New Dawn for Biological Clock Studies_Chemicalbook [chemicalbook.com]
- 3. Pharmacological Targeting the REV-ERBs in Sleep/Wake Regulation | PLOS One [journals.plos.org]
- 4. Regulation of Circadian Behavior and Metabolism by Synthetic REV-ERB Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 5. muscleandbrawn.com [muscleandbrawn.com]
- 6. The Effect of Rev-erbα Agonist SR9011 on the Immune Response and Cell Metabolism of Microglia - PMC [pmc.ncbi.nlm.nih.gov]
- 7. SR9011 Review, Dosage & Legit Sources in 2020 - sarms.io [sarms.io]
- 8. researchgate.net [researchgate.net]
- 9. spacecoastdaily.com [spacecoastdaily.com]
- 10. sarmscentral.org [sarmscentral.org]

- 11. researchgate.net [researchgate.net]
- 12. The Effect of Rev-erbα Agonist SR9011 on the Immune Response and Cell Metabolism of Microglia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: SR9011 Hydrochloride for Circadian Rhythm Entrainment]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3049455/docs#application-notes-sr9011-hydrochloride-for-circadian-rhythm-entrainment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.